

Application Note: Quantitative Analysis of Nickel (II) in Environmental Water Samples

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Compound of Interest

Compound Name: Nickel (II) ion

CAS No.: 14701-22-5

Cat. No.: B1199968

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Introduction

Nickel (Ni) is a naturally occurring element found in the earth's crust and is used in various industrial processes, including the production of stainless steel, alloys, and batteries.^[1] As a result of both natural and anthropogenic activities, nickel can be released into the environment and contaminate water sources.^{[2][3]} While nickel is an essential trace element for some organisms, elevated concentrations in water can be toxic to aquatic life and may pose a risk to human health.^{[2][4][5]} Therefore, the accurate and sensitive quantification of Nickel (II), the most common oxidation state of nickel in aqueous environments, is crucial for environmental monitoring and regulatory compliance.^{[1][6]} The U.S. Environmental Protection Agency (EPA) has established a maximum contaminant level (MCL) for nickel in drinking water to be 0.1 mg/L.^[1]

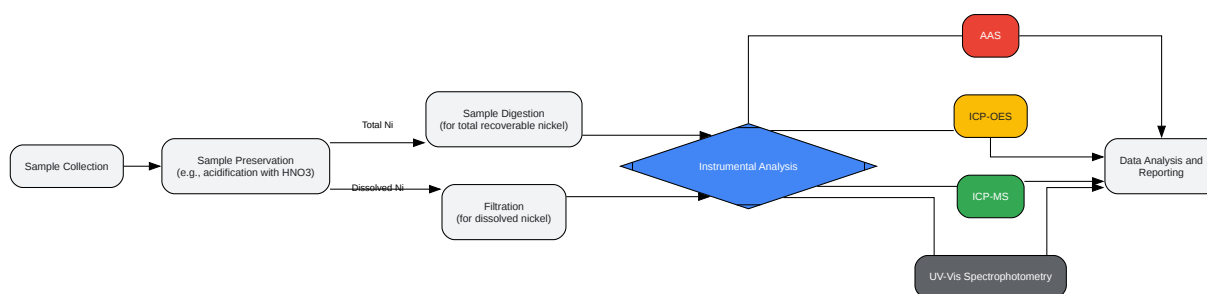
This application note provides detailed protocols for the quantitative analysis of Nickel (II) in environmental water samples using several common analytical techniques: Atomic Absorption Spectroscopy (AAS), Inductively Coupled Plasma-Optical Emission Spectrometry (ICP-OES), Inductively Coupled Plasma-Mass Spectrometry (ICP-MS), and UV-Visible Spectrophotometry.

Analytical Methods Overview

The choice of analytical method for nickel quantification depends on factors such as the expected concentration range, required sensitivity, sample matrix, and available instrumentation.

- Atomic Absorption Spectroscopy (AAS) is a widely used technique for the determination of metals in solution.^[4] It can be performed using either a flame (Flame AAS) or a graphite furnace (Graphite Furnace AAS - GFAAS). GFAAS offers significantly lower detection limits than Flame AAS.^{[7][8]}
- Inductively Coupled Plasma-Optical Emission Spectrometry (ICP-OES) is a robust and sensitive method capable of multi-element analysis.^[9] It is well-suited for analyzing samples with a wide range of nickel concentrations.
- Inductively Coupled Plasma-Mass Spectrometry (ICP-MS) provides the lowest detection limits of the common techniques, making it ideal for the analysis of trace and ultra-trace levels of nickel.^{[10][11][12]}
- UV-Visible Spectrophotometry is a colorimetric method that involves the formation of a colored complex with Nickel (II).^{[2][13]} While generally less sensitive than atomic spectroscopy methods, it offers a cost-effective alternative for samples with higher nickel concentrations.

The following diagram illustrates the general workflow for the quantitative analysis of Nickel (II) in environmental water samples.



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General workflow for Nickel (II) analysis in water.

Experimental Protocols

Sample Collection and Preservation

Proper sample collection and preservation are critical to obtain accurate results.

- **Sample Collection:** Collect water samples in clean, acid-washed polyethylene or borosilicate glass bottles.
- **Preservation:** For the analysis of total recoverable nickel, acidify the sample with concentrated nitric acid (HNO₃) to a pH < 2 immediately after collection to prevent precipitation of the metal. For the analysis of dissolved nickel, filter the sample through a 0.45 µm membrane filter prior to acidification. Store samples at 4°C until analysis.

Atomic Absorption Spectroscopy (AAS) Protocol

This protocol is based on the principles of determining nickel by atomic absorption spectrophotometry.^{[4][7]}

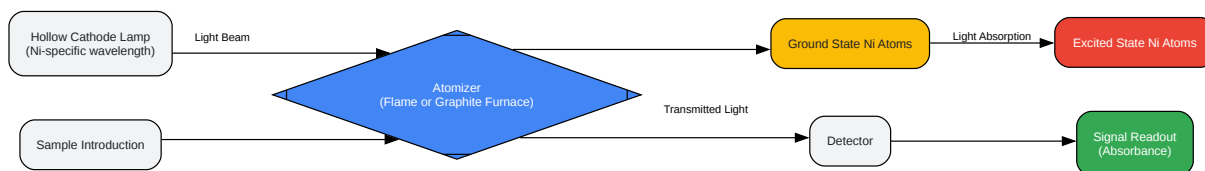
Instrumentation: Atomic Absorption Spectrometer with a nickel hollow cathode lamp and either a flame or graphite furnace atomizer.

Reagents:

- Standard Nickel Stock Solution (1000 mg/L): Dissolve 1.000 g of nickel powder in a minimum of dilute HNO_3 and dilute to 1 L with deionized water.[\[8\]](#)
- Working Standards: Prepare a series of working standards by diluting the stock solution with deionized water containing 1.5 mL of concentrated HNO_3 per liter.[\[7\]](#)

Procedure (Graphite Furnace AAS):

- Set the instrument wavelength to 232.0 nm.[\[8\]](#)
- Optimize the graphite furnace temperature program for drying, charring, and atomization. A typical program might include:
 - Drying: 110°C for 30 seconds
 - Charring: 800°C for 20 seconds
 - Atomization: 2500°C for 5 seconds
- Inject a known volume of the sample (typically 20 μL) into the graphite tube.[\[7\]](#)
- Initiate the temperature program and record the absorbance signal.
- Construct a calibration curve by analyzing the working standards.
- Determine the concentration of nickel in the sample from the calibration curve.



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Principle of Atomic Absorption Spectroscopy.

Inductively Coupled Plasma-Optical Emission Spectrometry (ICP-OES) Protocol

ICP-OES is a suitable method for the routine analysis of metals in surface waters.[9]

Instrumentation: ICP-OES spectrometer.

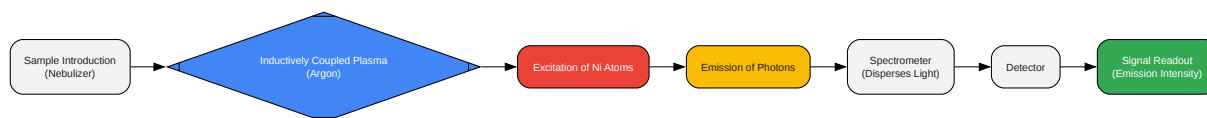
Reagents:

- Standard Nickel Stock Solution (1000 mg/L)
- Working Standards: Prepare multi-element working standards if other elements are being analyzed simultaneously.

Procedure:

- Warm up the ICP-OES instrument and ignite the plasma.
- Aspirate the blank solution (deionized water with HNO_3) to establish a baseline.
- Aspirate the working standards to create a calibration curve.
- Aspirate the samples and measure the emission intensity at the recommended wavelength for nickel (e.g., 231.604 nm, 221.647 nm, or 232.003 nm).

- The concentration of nickel in the sample is determined by the instrument software based on the calibration curve.



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Principle of ICP-OES.

Inductively Coupled Plasma-Mass Spectrometry (ICP-MS) Protocol

ICP-MS is a highly sensitive technique for trace element analysis.^[12]

Instrumentation: ICP-MS spectrometer.

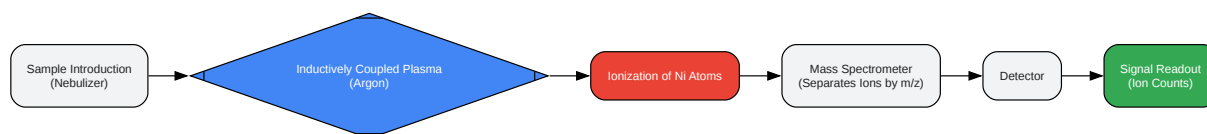
Reagents:

- Standard Nickel Stock Solution (1000 mg/L)
- Working Standards: Prepare a series of low-concentration working standards.
- Internal Standard Solution (e.g., Yttrium, Indium).

Procedure:

- Warm up the ICP-MS instrument and perform daily performance checks.
- Introduce the blank, standards, and samples into the instrument. An internal standard is often added online to correct for matrix effects and instrument drift.
- The instrument measures the abundance of nickel isotopes (e.g., ^{58}Ni , ^{60}Ni).

- A calibration curve is generated by plotting the intensity ratio of the nickel isotope to the internal standard against the concentration of the standards.
- The concentration of nickel in the sample is calculated from the calibration curve.



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Principle of ICP-MS.

UV-Visible Spectrophotometry Protocol

This protocol is based on the formation of a colored complex between Nickel (II) and a complexing agent, such as Dimethylglyoxime (DMG) or 2-Aminoacetophenone isonicotinoylhydrazine (2-AAINH).^{[5][13]}

Instrumentation: UV-Visible Spectrophotometer.

Reagents:

- Standard Nickel Stock Solution (100 mg/L)
- Complexing Agent Solution (e.g., 1% Dimethylglyoxime in ethanol).
- Buffer Solution (to maintain optimal pH for complex formation).
- Oxidizing Agent (e.g., Iodine solution) to ensure Ni is in the +2 state.

Procedure (using DMG):

- To a series of 50 mL volumetric flasks, add aliquots of the working nickel standards.

- To each flask, add 20 mL of 0.5 N HCl, 10 mL of sodium citrate solution, and 2 mL of iodine solution. Shake well.[\[5\]](#)
- Add 4 mL of DMG solution to each flask and dilute to the mark with deionized water.[\[5\]](#)
- Allow the color to develop for 20 minutes.[\[5\]](#)
- Measure the absorbance at the wavelength of maximum absorption (λ_{max}), which is typically around 470 nm for the Ni-DMG complex.[\[5\]](#)[\[13\]](#)
- Construct a calibration curve of absorbance versus concentration.
- Prepare the water sample in the same manner and measure its absorbance.
- Determine the nickel concentration in the sample from the calibration curve.

Quantitative Data Summary

The following table summarizes the typical performance characteristics of the described analytical methods for the determination of Nickel (II) in water.

Analytical Method	Typical Linear Range	Detection Limit (µg/L)	Advantages	Disadvantages
Flame AAS	0.1 - 10 mg/L[14]	~10	Inexpensive, easy to use	Lower sensitivity, matrix interferences
Graphite Furnace AAS	1 - 100 µg/L[8]	0.1 - 1[7][15]	High sensitivity, small sample volume	Slower analysis time, more complex
ICP-OES	1 µg/L - 100 mg/L	0.1 - 5[16][17]	Multi-element capability, wide linear range	Higher instrument cost, spectral interferences
ICP-MS	0.01 - 1000 µg/L	< 0.1[12]	Highest sensitivity, isotopic analysis	Highest instrument cost, matrix effects
UV-Vis Spectrophotometry	0.1 - 10 mg/L[2][13]	~10 - 50	Low cost, simple instrumentation	Lower sensitivity, potential for interferences

Note: The linear ranges and detection limits are approximate and can vary depending on the specific instrument, matrix, and operating conditions.

Conclusion

The quantitative analysis of Nickel (II) in environmental water samples can be effectively performed using a variety of analytical techniques. The choice of method should be guided by the specific requirements of the analysis, including the expected concentration range, the need for high sensitivity, and the available resources. For trace and ultra-trace analysis, ICP-MS and GFAAS are the preferred methods. ICP-OES is a versatile technique for a wide range of concentrations and multi-element analysis. UV-Visible spectrophotometry provides a simple and cost-effective option for screening or for samples with higher nickel levels. Adherence to proper sample collection, preservation, and quality control procedures is essential for obtaining accurate and reliable results.

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References

- [1. standardmethods.org](https://www.standardmethods.org) [standardmethods.org]
- [2. ijbio.com](https://www.ijbio.com) [ijbio.com]
- [3. scispace.com](https://www.scispace.com) [scispace.com]
- [4. Determination of nickel in water samples by Atomic absorption spectroscopy \(AAS\) - STEMart](#) [ste-mart.com]
- [5. Determination of nickel from water samples](https://www.cwejournal.org) [cwejournal.org]
- [6. store.astm.org](https://store.astm.org) [store.astm.org]
- [7. nemi.gov](https://www.nemi.gov) [nemi.gov]
- [8. nemi.gov](https://www.nemi.gov) [nemi.gov]
- [9. pjoes.com](https://www.pjoes.com) [pjoes.com]
- [10. Determination of nickel in water samples by isotope dilution inductively coupled plasma mass spectrometry with sample introduction by carbonyl vapor generation - Journal of Analytical Atomic Spectrometry \(RSC Publishing\)](#) [pubs.rsc.org]
- [11. bbsq.bs](https://www.bbsq.bs) [bbsq.bs]
- [12. sartorius.com](https://www.sartorius.com) [sartorius.com]
- [13. scholarsresearchlibrary.com](https://www.scholarsresearchlibrary.com) [scholarsresearchlibrary.com]
- [14. store.astm.org](https://store.astm.org) [store.astm.org]
- [15. NEMI Method Summary - 249.2](#) [nemi.gov]
- [16. On-line preconcentration and determination of nickel in natural water samples by flow injection-inductively coupled plasma optical emission spectrometry \(FI-ICP-OES\) - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [17. Determination of cadmium, cobalt, copper, lead, nickel and zinc contents in saline produced water from the petroleum industry by ICP OES after cloud point extraction - Analytical Methods \(RSC Publishing\)](#) [pubs.rsc.org]

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